

# ChemR23-IN-4 solubility in DMSO and culture media

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## Compound of Interest

Compound Name: ChemR23-IN-4

Cat. No.: B12400758

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## Application Notes and Protocols for ChemR23-IN-4

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, handling, and application of **ChemR23-IN-4**, a potent and orally efficacious inhibitor of the ChemR23 receptor. The provided protocols and data are intended to guide researchers in utilizing this compound for in vitro cell-based assays.

### Introduction

ChemR23, also known as chemokine-like receptor 1 (CMKLR1), is a G protein-coupled receptor (GPCR) that plays a significant role in inflammatory processes. It is activated by two endogenous ligands: the protein chemerin and the lipid mediator resolvin E1. The activation of ChemR23 can lead to diverse cellular responses, including immune cell chemotaxis and the regulation of inflammatory pathways. **ChemR23-IN-4** is a small molecule inhibitor of human ChemR23 with a reported IC<sub>50</sub> of 17 nM, making it a valuable tool for studying the physiological and pathological roles of the ChemR23 signaling pathway.<sup>[1]</sup>

### Product Information

Parameter	Value	Reference
Product Name	ChemR23-IN-4	[1]
Target	Human ChemR23/CMKLR1	[1]
IC50	17 nM	[1]
Molecular Weight	482.53 g/mol	[1]
Chemical Formula	C27H26N6O3	[1]
CAS Number	2465085-23-6	[1]

## Solubility Data

A specific, quantitative solubility value for **ChemR23-IN-4** in DMSO from a Certificate of Analysis or datasheet is not publicly available in the search results. However, general handling instructions from the supplier, MedChemExpress, recommend using DMSO for preparing stock solutions. For a similar compound, ChemR23-IN-1, a stock solution of  $\geq 2.5$  mg/mL in a formulation containing 10% DMSO was achieved. Based on this information and general laboratory practice, a starting point for solubility testing in DMSO is recommended.

Solvent	Recommended Starting Concentration for Solubility Testing	Notes
DMSO	10 mM (4.83 mg/mL)	Prepare a stock solution at this concentration or higher, ensuring complete dissolution. If solubility is limited, adjust the concentration accordingly.
Culture Media	Not recommended for primary stock solution	Due to the hydrophobic nature of many small molecule inhibitors, direct dissolution in aqueous-based culture media is generally poor. It is recommended to first prepare a concentrated stock in DMSO. The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.5\%$ ) to avoid solvent-induced cellular toxicity.

## Experimental Protocols

### Preparation of ChemR23-IN-4 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ChemR23-IN-4** in DMSO.

Materials:

- **ChemR23-IN-4** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer

- Calibrated pipettes

#### Procedure:

- Briefly centrifuge the vial containing the **ChemR23-IN-4** powder to ensure all the compound is at the bottom.
- Calculate the volume of DMSO required to prepare a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution from a vial containing 5 mg of **ChemR23-IN-4** (MW = 482.53 g/mol):
  - Amount of **ChemR23-IN-4** = 5 mg = 0.005 g
  - Moles of **ChemR23-IN-4** =  $0.005 \text{ g} / 482.53 \text{ g/mol} \approx 1.036 \times 10^{-5} \text{ mol}$
  - Volume of DMSO for 10 mM stock =  $1.036 \times 10^{-5} \text{ mol} / 0.010 \text{ mol/L} = 1.036 \times 10^{-3} \text{ L} = 1.036 \text{ mL}$
- Carefully add the calculated volume of DMSO to the vial containing **ChemR23-IN-4**.
- Vortex the solution until the compound is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

## General Protocol for a Cell-Based ChemR23 Inhibition Assay

This protocol provides a general workflow for evaluating the inhibitory activity of **ChemR23-IN-4** in a cell-based assay. The specific cell line and assay endpoint (e.g., calcium flux, chemotaxis, or downstream signaling readout) should be chosen based on the research question.

#### Materials:

- Cells expressing human ChemR23 (e.g., transfected cell line or primary cells such as macrophages)
- Complete cell culture medium
- **ChemR23-IN-4** stock solution (10 mM in DMSO)
- ChemR23 agonist (e.g., chemerin)
- Assay-specific reagents (e.g., calcium indicator dye, chemotaxis chamber, antibodies for Western blotting)
- Multi-well plates (e.g., 96-well plate)
- Plate reader or other appropriate detection instrument

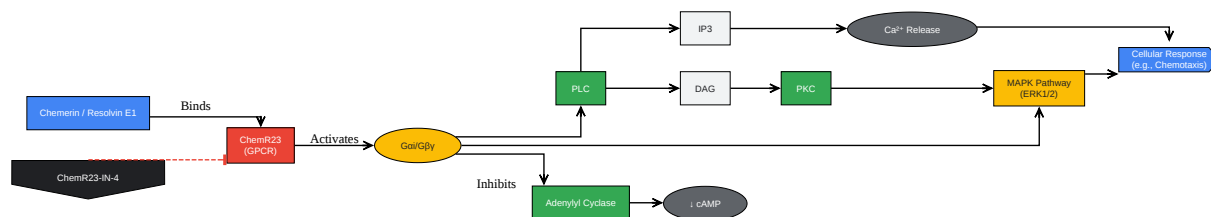
#### Procedure:

- Cell Seeding:
  - The day before the experiment, seed the ChemR23-expressing cells into a multi-well plate at a density appropriate for the chosen assay.
  - Incubate the cells overnight under standard cell culture conditions (e.g., 37°C, 5% CO<sub>2</sub>).
- Compound Treatment:
  - Prepare serial dilutions of the **ChemR23-IN-4** stock solution in complete culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in all wells, including the vehicle control, is consistent and non-toxic (e.g., ≤ 0.5%).
  - Remove the culture medium from the cells and add the medium containing the different concentrations of **ChemR23-IN-4** or vehicle control (medium with the same percentage of DMSO).
  - Pre-incubate the cells with the inhibitor for a predetermined time (e.g., 30-60 minutes) at 37°C.

- Agonist Stimulation:
  - Prepare a solution of the ChemR23 agonist (e.g., chemerin) in culture medium at a concentration that elicits a submaximal response (e.g., EC80) to allow for the detection of inhibition.
  - Add the agonist solution to the wells containing the cells and inhibitor.
- Assay Readout:
  - Measure the cellular response at the appropriate time point after agonist stimulation. The method of detection will depend on the specific assay being performed (e.g., fluorescence measurement for calcium flux, cell counting for chemotaxis, or cell lysis for protein analysis).
- Data Analysis:
  - Calculate the percentage of inhibition for each concentration of **ChemR23-IN-4** compared to the vehicle control.
  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC50 value.

## Visualization of Signaling Pathways and Workflows

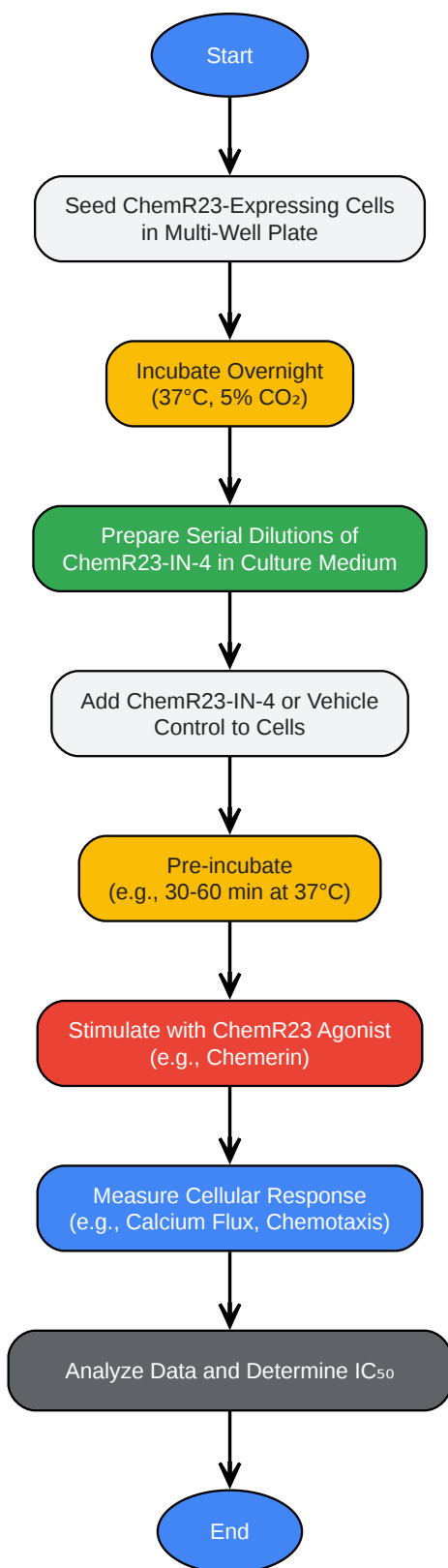
### ChemR23 Signaling Pathway



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Caption: ChemR23 signaling cascade.

## Experimental Workflow for ChemR23-IN-4 Cell-Based Assay



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Caption: Workflow for a cell-based inhibition assay.



## Disclaimer

The information provided in these application notes is intended for research use only and is not for use in diagnostic or therapeutic procedures. The protocols are provided as a general guide and may require optimization for specific cell types and experimental conditions. It is the responsibility of the end-user to determine the suitability of this product for their particular application.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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